

# A Comparative Performance Analysis of Holmium-Doped and Thulium-Doped Fiber Lasers

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In the landscape of 2  $\mu\text{m}$  fiber lasers, both Holmium (Ho)-doped and Thulium (Tm)-doped fibers have emerged as prominent gain media, each with a distinct set of performance characteristics. This guide provides a detailed comparison of their performance, supported by experimental data, to assist researchers, scientists, and drug development professionals in selecting the optimal laser source for their specific applications.

## Executive Summary

Thulium-doped fiber lasers (TDFLs) are often favored for their cost-effectiveness and simpler pumping schemes, typically utilizing commercially available laser diodes in the 790-800 nm range.<sup>[1]</sup> This accessibility makes them a practical choice for a variety of applications, including medical procedures and LiDAR systems.<sup>[1]</sup> In contrast, Holmium-doped fiber lasers (HDFLs) generally require more complex pumping arrangements, often employing a Tm-doped fiber laser as a pump source around 1.95  $\mu\text{m}$ .<sup>[2][3]</sup> Despite the more intricate setup, HDFLs can offer advantages in terms of higher output power and operation at longer wavelengths within the 2  $\mu\text{m}$  window, making them suitable for military and industrial applications.<sup>[1][3]</sup>

## Performance Comparison

The performance of Ho-doped and Tm-doped fiber lasers can be evaluated based on several key metrics, including output power, slope efficiency, and wavelength tunability. The following tables summarize experimental data from various studies to provide a quantitative comparison.

Parameter	Ho-Doped Fiber Lasers	Tm-Doped Fiber Lasers	References
Maximum Output Power	140 W	>1 kW	[3]
Typical Slope Efficiency	50-60%	55-65% (diode-pumped)	[2][3]
Maximum Slope Efficiency	87%	>90% (tandem-pumped)	[2]
Pump Wavelength	~1.15 $\mu\text{m}$ or ~1.95 $\mu\text{m}$	~790-800 nm or <1900 nm	[1][2]
Emission Wavelength Range	~2.05 - 2.2 $\mu\text{m}$	~1.8 - 2.1 $\mu\text{m}$	[1][4]

## Output Power and Efficiency

Tm-doped fiber lasers have demonstrated remarkable scalability to high output powers, with reports of over 1 kW being achieved.[3] The efficiency of TDFLs is significantly influenced by the pumping scheme. When pumped by laser diodes around 790 nm, a cross-relaxation process can enable quantum efficiencies approaching 200%, leading to optical-to-optical efficiencies in the range of 55-65%.[2] Tandem pumping, where one fiber laser is used to pump another, can push the slope efficiencies of TDFLs to over 90%.[2]

Ho-doped fiber lasers are also capable of high power operation, with demonstrated continuous wave output of 140 W.[3] The slope efficiency of HDFLs is typically in the range of 50-60%.[3] However, resonantly pumped Ho-doped fibers aim to reduce the quantum defect, thereby lowering the thermal load compared to diode-pumped Tm-doped fibers.[2][3]

Laser Type	Pump Wavelength (nm)	Maximum Output Power (W)	Slope Efficiency (%)	Reference
Ho-doped	1950	140	60	[3]
Ho-doped	1950	90	~50	[5]
Tm-doped	805	230	58	[6]
Tm-doped	790	1 kW (single-mode)	-	[3]
Tm/Ho co-doped	793	38.9	46.84	[4]

## Wavelength Tunability

Both Ho-doped and Tm-doped fiber lasers offer broad wavelength tunability within the 2  $\mu\text{m}$  spectral region. The emission spectrum of Tm-doped fibers is generally centered around 1.8 to 2.1  $\mu\text{m}$ , with a peak near 1.94  $\mu\text{m}$ . [1] Ho-doped fibers, on the other hand, tend to have a more narrow and intense emission peak and can operate at longer wavelengths, typically beyond 2.1  $\mu\text{m}$ . [1][3]

Laser Type	Tuning Range (nm)	Reference
Ho-doped	2043 - 2171	[2]
Tm/Ho co-doped	1809 - 1930	[7]

## Experimental Protocols

The characterization of Ho-doped and Tm-doped fiber lasers involves a series of standardized measurements to quantify their performance. Below are detailed methodologies for key experiments.

### Measurement of Output Power and Slope Efficiency

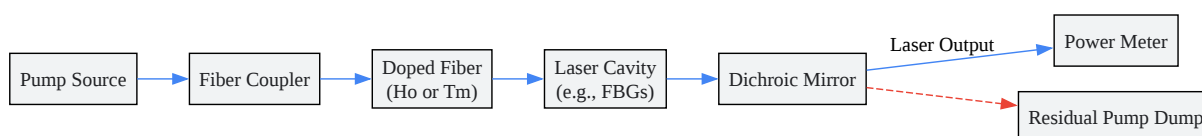
Objective: To determine the laser's output power as a function of the input pump power and to calculate the slope efficiency.

#### Apparatus:

- The fiber laser under test (Ho-doped or Tm-doped)
- A high-power pump source (laser diode or another fiber laser)
- Optical fiber couplers and splices
- A calibrated power meter suitable for the 2  $\mu\text{m}$  wavelength range
- Dichroic mirrors to separate the pump and laser wavelengths
- Appropriate safety equipment (laser safety goggles)

#### Procedure:

- Setup: The pump source is coupled into the active fiber of the laser cavity. The output of the fiber laser is directed towards the power meter. Dichroic mirrors are used to ensure that only the laser output, and not any residual pump light, reaches the power meter.
- Pump Power Variation: The power of the pump source is varied in incremental steps.
- Data Acquisition: At each pump power level, the corresponding output power of the fiber laser is recorded from the power meter.
- Data Analysis: The output power is plotted against the input pump power. The slope of the linear portion of this graph represents the slope efficiency of the laser.



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Experimental setup for power and efficiency measurement.

## Wavelength Tuning Characterization

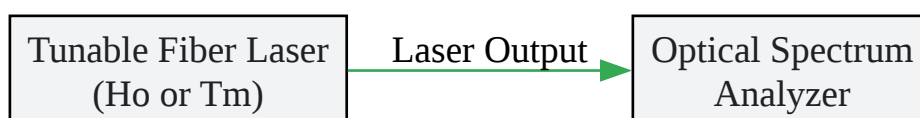
Objective: To determine the range of wavelengths over which the laser can operate.

Apparatus:

- The fiber laser with a wavelength-tunable element in the cavity (e.g., a diffraction grating or a tunable filter)
- An Optical Spectrum Analyzer (OSA)
- Fiber optic cables

Procedure:

- Setup: The output of the tunable fiber laser is connected to the input of the OSA.
- Tuning: The wavelength-selective element within the laser cavity is adjusted.
- Spectral Measurement: For each setting of the tuning element, the output spectrum is recorded using the OSA.
- Data Analysis: The tuning range is determined by identifying the minimum and maximum wavelengths at which stable laser operation can be maintained.

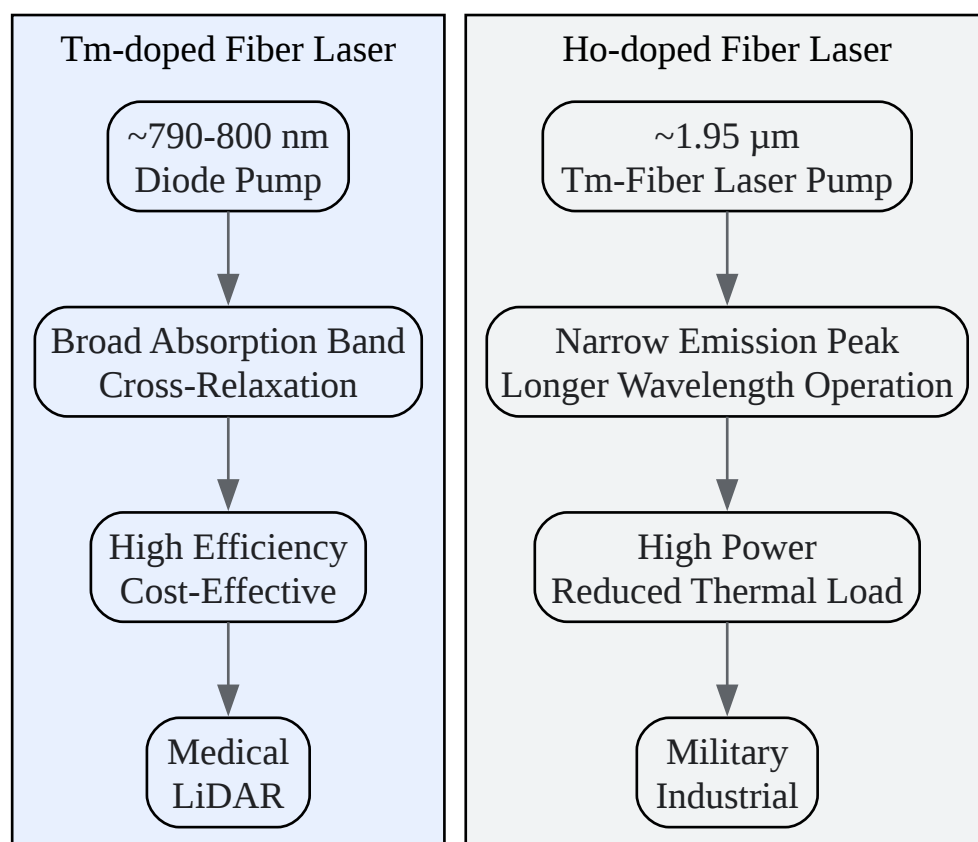


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Experimental setup for wavelength tuning measurement.

## Logical Relationship of Laser Characteristics

The choice between a Ho-doped and a Tm-doped fiber laser is often dictated by the specific requirements of the application, which in turn are linked to the fundamental properties of the gain medium.



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Decision pathway for selecting Ho- or Tm-doped fiber lasers.

## Conclusion

Both Ho-doped and Tm-doped fiber lasers are powerful tools for generating light in the 2 μm spectral region. Tm-doped fiber lasers offer a practical and cost-effective solution with simpler pumping schemes and have demonstrated very high output powers.[1][3] Ho-doped fiber lasers, while requiring a more complex setup, provide access to longer wavelengths and can be engineered for high-power operation with reduced thermal loading.[1][2][3] The choice between these two technologies will ultimately depend on the specific performance requirements, budget constraints, and the desired operating wavelength for the intended application.

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